

A Technical Guide to 2-Iodo-4-nitroaniline: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodo-4-nitroaniline**

Cat. No.: **B1222051**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-iodo-4-nitroaniline**, a key chemical intermediate in organic synthesis. The document details its fundamental molecular properties, provides a comprehensive experimental protocol for its synthesis, and illustrates a logical workflow for its preparation. This information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

Molecular and Chemical Properties

2-Iodo-4-nitroaniline is a yellow solid organic compound. Its key molecular data are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₅ IN ₂ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	264.02 g/mol [1] [2] [3] [4]
CAS Number	6293-83-0 [1] [2]
Melting Point	105-109 °C [2] [4]
Appearance	Yellow solid [2]

Experimental Protocol: Synthesis of 2-Iodo-4-nitroaniline

The following protocol describes the synthesis of **2-iodo-4-nitroaniline** from 4-nitroaniline via electrophilic iodination using iodine monochloride.

Materials:

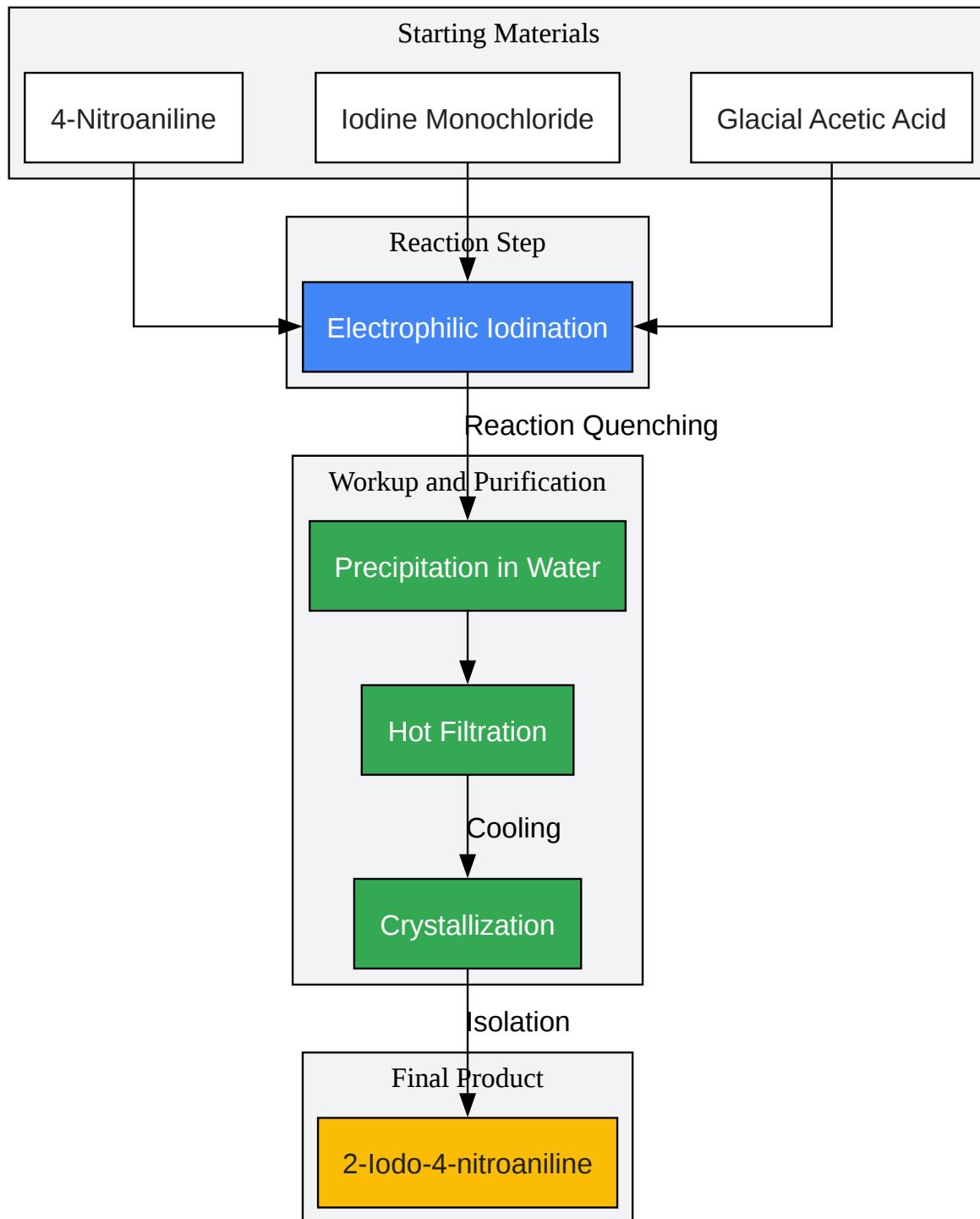
- 4-nitroaniline
- Glacial acetic acid
- Iodine monochloride (ICl)
- Distilled water

Procedure:

- Dissolve 10 g of 4-nitroaniline in the minimum required amount of cold glacial acetic acid in a suitable reaction vessel.
- With continuous stirring, slowly add a solution of 17.8 g of iodine monochloride dissolved in glacial acetic acid to the 4-nitroaniline solution.
- After the complete addition of the iodine monochloride solution, allow the reaction mixture to stand for one hour at room temperature.
- Pour the reaction mixture into 1 liter of boiling water.
- Boil the aqueous mixture for a few minutes and then filter it while hot to remove any insoluble impurities.
- Allow the filtrate to cool. **2-Iodo-4-nitroaniline** will crystallize as long, yellow needles.
- Collect the crystalline product by filtration.

Logical Workflow: Synthesis of 2-Iodo-4-nitroaniline

The following diagram illustrates the key steps in the synthesis of **2-iodo-4-nitroaniline**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]
- 2. prepchem.com [prepchem.com]
- 3. benchchem.com [benchchem.com]
- 4. 2-Iodo-4-nitroanisole | SIELC Technologies [sielc.com]
- 5. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Iodo-4-nitroaniline: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1222051#2-iodo-4-nitroaniline-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com